

3,4,5-Trimethyloctane physical properties

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Compound of Interest

Compound Name: 3,4,5-Trimethyloctane

CAS No.: 62016-44-8

Cat. No.: B15920774

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An In-depth Technical Guide to the Physical Properties of **3,4,5-Trimethyloctane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4,5-trimethyloctane is a branched-chain alkane with the molecular formula $C_{11}H_{24}$. As a member of the alkane family, it is a nonpolar molecule, characterized by single covalent bonds between its carbon and hydrogen atoms.^{[1][2]} Understanding the physical properties of such compounds is crucial for their application in various fields, including their use as solvents, in lubrication, and as reference compounds in analytical chemistry. This guide provides a comprehensive overview of the known physical properties of **3,4,5-trimethyloctane**, alongside generalized experimental protocols for their determination.

Molecular Structure and Identification

- IUPAC Name: **3,4,5-trimethyloctane**^[3]
- Molecular Formula: $C_{11}H_{24}$ ^{[3][4]}
- Molecular Weight: 156.31 g/mol ^[3]

- CAS Registry Number: 62016-44-8[3][4][5]
- Canonical SMILES: CCCC(C)C(C)C(C)CC[3]
- InChIKey: BPFOUTQNEVQSFR-UHFFFAOYSA-N[3][4]

Physical Properties

The physical characteristics of **3,4,5-trimethyloctane** are consistent with those of other branched alkanes of similar molecular weight. These properties are primarily dictated by the weak intermolecular van der Waals forces.[1][2]

Data Summary

The following table summarizes the key physical properties of **3,4,5-trimethyloctane**.

Physical Property	Value	Source
Boiling Point	181°C	[6][7]
Melting Point	-57.06°C (estimate)	[6][7]
Density	0.7600 g/cm ³	[6][7]
Refractive Index	1.4250	[6][7]

Experimental Protocols for Physical Property Determination

While specific experimental data for **3,4,5-trimethyloctane** is not extensively published, the following are standard methodologies for determining the key physical properties of a liquid alkane.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **3,4,5-trimethyloctane**, a common laboratory method is distillation.

- Apparatus: A standard distillation apparatus is used, consisting of a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
 - The round-bottom flask is filled to approximately two-thirds of its volume with **3,4,5-trimethyloctane** and a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
 - Cooling water is circulated through the condenser.
 - The heating mantle is turned on and the liquid is heated to a gentle boil.
 - The temperature is recorded when it stabilizes as the liquid consistently condenses and collects in the receiving flask. This stable temperature is the boiling point.

Determination of Density

Density is the mass per unit volume of a substance. For a liquid, it is typically measured using a pycnometer or a digital density meter.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) and an analytical balance.
- Procedure:
 - The empty pycnometer is weighed accurately.
 - It is then filled with distilled water and placed in a constant temperature bath until it reaches thermal equilibrium. The volume of the pycnometer is determined by the mass of the water and its known density at that temperature.
 - The pycnometer is dried and then filled with **3,4,5-trimethyloctane**.
 - The filled pycnometer is weighed again at the same constant temperature.

- The density of the **3,4,5-trimethyloctane** is calculated by dividing the mass of the liquid by the volume of the pycnometer.

Determination of Refractive Index

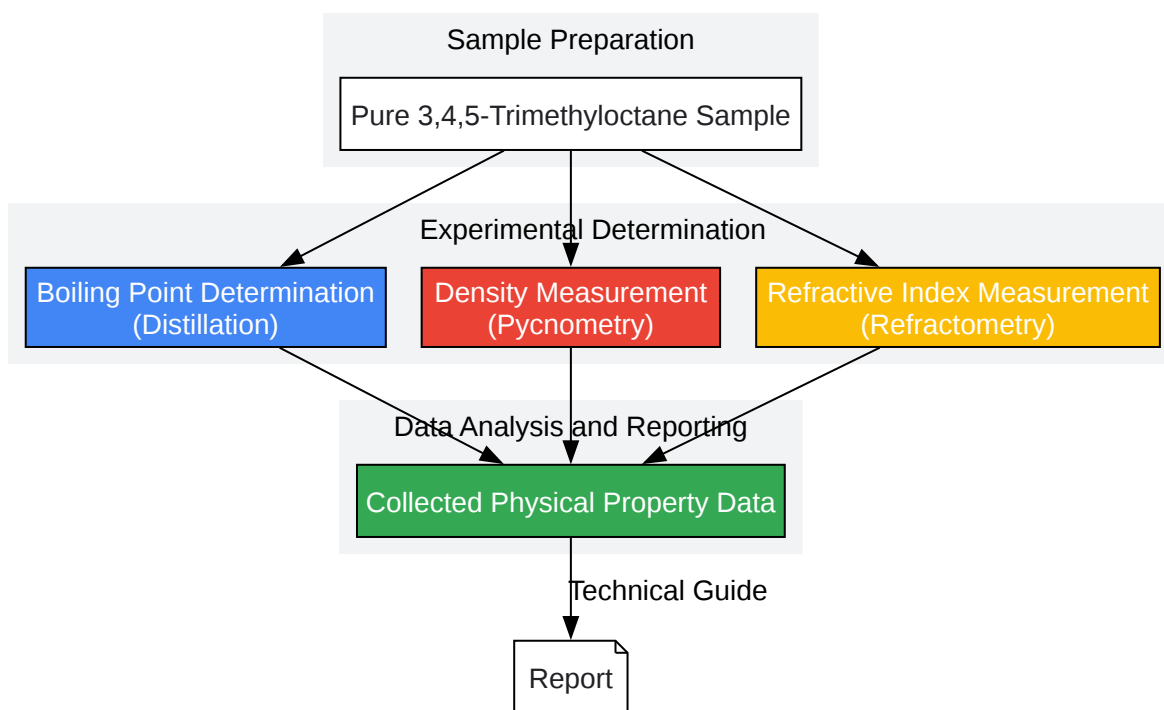
The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and is temperature-dependent.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index (often distilled water).
 - A few drops of **3,4,5-trimethyloctane** are placed on the prism of the refractometer.
 - The prism is closed and the light source is adjusted.
 - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
 - The refractive index is read from the scale. The temperature at which the measurement is taken should also be recorded.

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **3,4,5-trimethyloctane**.

Workflow for Physical Property Determination of 3,4,5-Trimethyloctane



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Caption: Workflow for Physical Property Determination.

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